

Osoresnontrine safety profile comparison

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Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

Cat. No.: S521137

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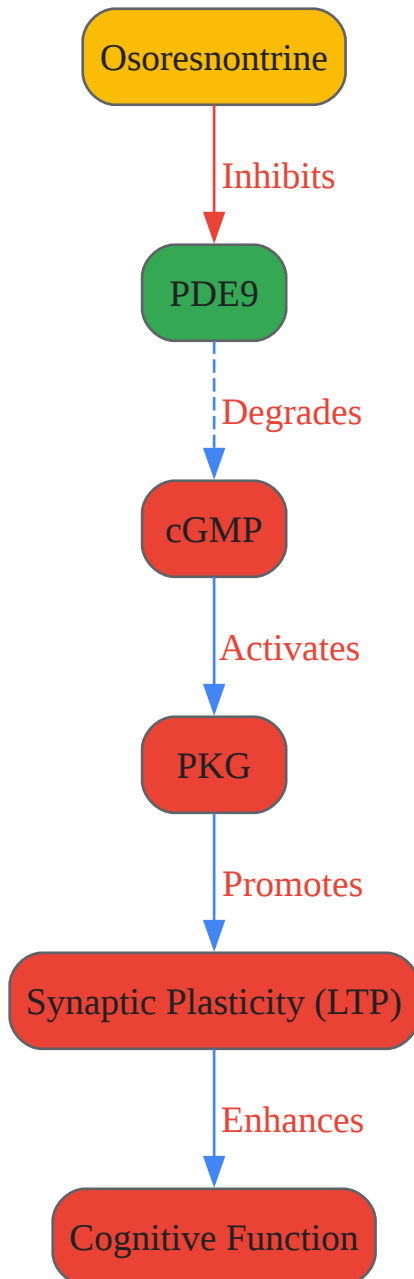
Available Information on Osoresnontrine

The table below summarizes the key details found in the search results:

Aspect	Available Information
Drug Name	Osoresnontrine (also referred to as PF-04447943 in some studies) [1].
Pharmacological Class	Phosphodiesterase-9 (PDE9) inhibitor [1].
Primary Mechanism	Inhibits PDE9, blocking cGMP degradation. Increases brain cGMP levels, enhances synaptic plasticity (LTP), and improves cognitive function [1].
Development Status	Has entered clinical trials for Alzheimer's disease [1].
Mentioned Efficacy	Improved performance on cognitive tasks assessing working and episodic memory in rodent models [1].
Cited Safety Data	Not available in the search results.

Proposed Mechanism of Action

The following diagram illustrates the proposed cognitive-enhancing mechanism of **Osoresnontrine** based on preclinical research, which is a key consideration for its therapeutic profile [1].



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References

1. Discovery of Effective Inhibitors Against ... [pmc.ncbi.nlm.nih.gov]

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